

The Solubility Characteristics of C.I. Acid Violet 48: A Technical Guide

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Compound of Interest

Compound Name: C.I. Acid Violet 48

Cat. No.: B1624508

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **C.I. Acid Violet 48**, an anthraquinone-based acid dye. The information presented herein is intended to support research, development, and application activities where the precise solubility of this compound is a critical parameter. This document details quantitative solubility data, qualitative observations in various solvents, and a generalized experimental protocol for solubility determination.

Physicochemical Properties of C.I. Acid Violet 48

- C.I. Name: Acid Violet 48
- CAS Number: 12220-51-8[1][2]
- Molecular Formula: $C_{37}H_{39}N_2NaO_6S$ [1]
- Molecular Weight: 662.77 g/mol [1]
- Appearance: Dark reddish-brown or soy-colored powder[1][3]
- λ_{max} : 592 nm (in water)[1]

Quantitative Solubility Data

The solubility of **C.I. Acid Violet 48** has been quantitatively determined in water at different temperatures. This data is crucial for preparing aqueous solutions of specific concentrations for experimental use.

Solvent	Temperature (°C)	Solubility (g/L)
Water	20	8[1][4]
Water	90	80[3][5]

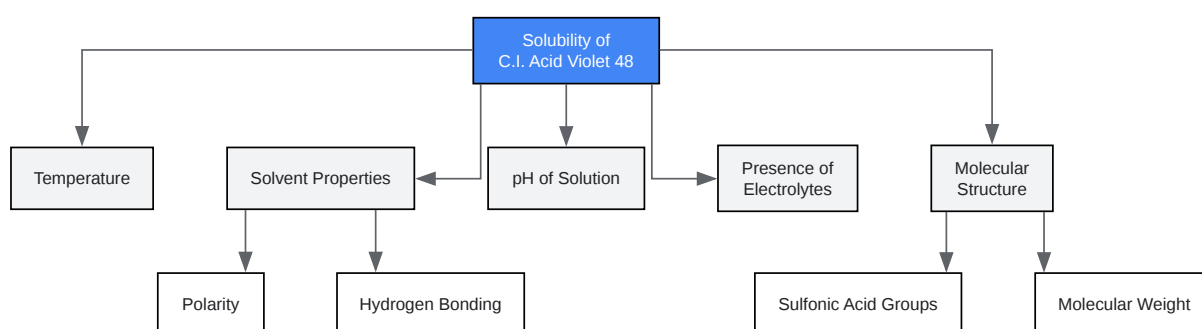
Qualitative Solubility Characteristics

The behavior of **C.I. Acid Violet 48** in various aqueous and non-aqueous environments provides insight into its chemical properties and potential interactions in different solvent systems.

- **Water:** **C.I. Acid Violet 48** is soluble in water, forming a magenta-colored solution[3][5]. The solubility is significantly temperature-dependent, increasing tenfold from 20°C to 90°C[1][3][5].
- **Ethanol:** The dye is reported to be soluble in ethanol[4].
- **Concentrated Sulfuric Acid:** In concentrated sulfuric acid, **C.I. Acid Violet 48** dissolves to produce a magenta solution. Upon dilution, the solution turns light purple and a precipitate forms[3].
- **Concentrated Nitric Acid:** The dye exhibits a brown color in concentrated nitric acid[3].
- **Aqueous Acidic Solutions (HCl):** When hydrochloric acid is added to an aqueous solution of **C.I. Acid Violet 48**, it results in a paste-red appearance, accompanied by precipitation[1][3].
- **Aqueous Alkaline Solutions (NaOH):** The addition of sodium hydroxide to an aqueous solution of the dye leads to a better color light, also with the formation of a precipitate[1][3].
- **Organic Solvents (General):** As an acid dye, its solubility in non-polar organic solvents is generally low. Acid dyes are typically salts of sulfonic or carboxylic acids and are thus more soluble in polar solvents[6][7].

Factors Influencing Solubility

The solubility of acid dyes like **C.I. Acid Violet 48** is influenced by several factors, including the molecular structure, temperature, and the composition of the solvent system. The presence of sulfonic acid groups in the dye's structure contributes to its water solubility[7]. As observed, increasing the temperature of the water significantly enhances the solubility[1][3][5][7]. The pH of the solution and the presence of electrolytes can also alter the charge state and solvation of the dye molecules, thereby affecting solubility[7][8].



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Caption: Key factors influencing the solubility of **C.I. Acid Violet 48**.

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a dye such as **C.I. Acid Violet 48**, based on the gravimetric method. This method is straightforward and relies on dissolving the solute in a solvent and then determining the mass of the dissolved material in a known volume of the saturated solution.

Objective: To determine the solubility of **C.I. Acid Violet 48** in a given solvent at a specified temperature.

Materials:

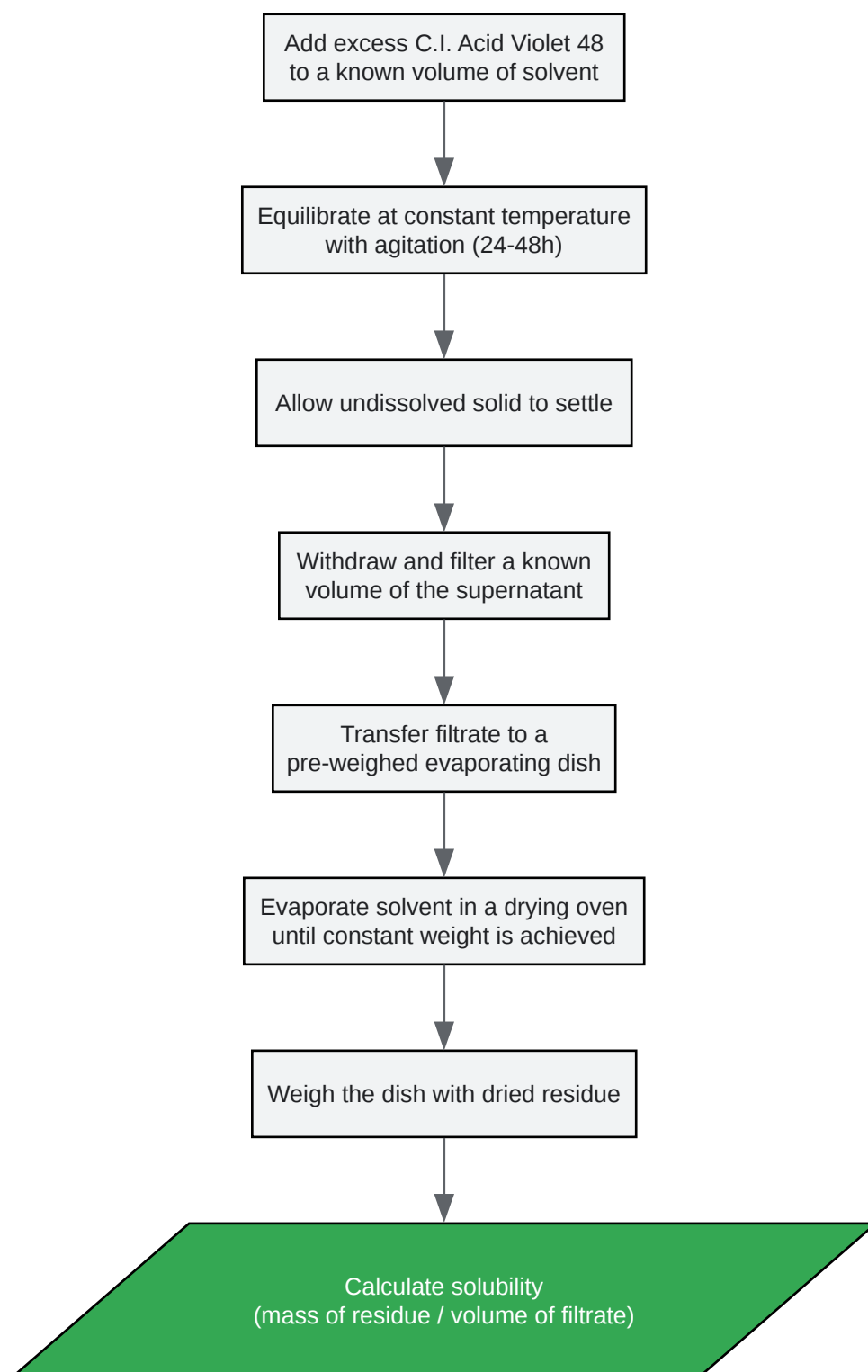
- **C.I. Acid Violet 48**

- Selected solvent (e.g., deionized water, ethanol)
- Analytical balance
- Volumetric flasks
- Beakers or flasks with stoppers
- Temperature-controlled shaker or water bath
- Filtration apparatus (e.g., syringe filters with a pore size of 0.45 μm or less)
- Pipettes
- Evaporating dish or watch glass
- Drying oven

Methodology:

- Preparation of a Saturated Solution:
 - Add an excess amount of **C.I. Acid Violet 48** to a known volume of the selected solvent in a flask. The excess is to ensure that the solution becomes saturated.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a temperature-controlled shaker or water bath set to the desired experimental temperature.
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure saturation is reached.
- Separation of Undissolved Solute:
 - After equilibration, allow the solution to stand undisturbed at the experimental temperature for a short period to let the excess solid settle.

- Carefully withdraw a known volume of the supernatant using a pre-heated or temperature-equilibrated pipette.
- Filter the collected supernatant using a suitable filtration system (e.g., a syringe filter) to remove any remaining undissolved microparticles. This step is critical to avoid overestimation of solubility.
- Quantification of Dissolved Solute:
 - Accurately transfer a known volume of the clear, saturated filtrate to a pre-weighed evaporating dish.
 - Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the dye (e.g., 60-80°C).
 - Dry the residue to a constant weight.
 - After cooling to room temperature in a desiccator, weigh the evaporating dish with the dried dye residue.
- Calculation of Solubility:
 - Calculate the mass of the dissolved dye by subtracting the initial weight of the empty evaporating dish from the final weight.
 - The solubility is then calculated using the following formula: $\text{Solubility (g/L)} = (\text{Mass of dried dye (g)} / \text{Volume of filtrate taken (L)})$



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Caption: Experimental workflow for determining dye solubility via the gravimetric method.

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